

Preparing ML-180 Stock Solution in DMSO: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the preparation of a stock solution of **ML-180**, a potent inverse agonist of the orphan nuclear receptor liver receptor homolog 1 (LRH-1; NR5A2), in dimethyl sulfoxide (DMSO). Adherence to this protocol will ensure the accurate and consistent preparation of **ML-180** for use in various in vitro and in vivo research applications. This guide includes information on the physicochemical properties of **ML-180**, a structured data table for key quantitative information, a step-by-step experimental protocol, and a visual workflow diagram.

Introduction

ML-180 is a small molecule inhibitor with significant utility in studying the physiological and pathological roles of LRH-1, a key regulator in development, metabolism, and cancer.[1] For reliable and reproducible experimental results, the accurate preparation of a stable, concentrated stock solution is paramount. Dimethyl sulfoxide (DMSO) is a widely used aprotic solvent in biological research due to its ability to dissolve a broad range of organic compounds, including **ML-180**, and its miscibility with aqueous solutions.[2][3][4] This protocol outlines the standardized procedure for preparing a 10 mM stock solution of **ML-180** in DMSO.

Quantitative Data Summary



A summary of the essential quantitative data for **ML-180** and its solution is presented in Table 1.

Parameter	Value	Reference
Molecular Formula	C20H25CIN4O2	[5]
Molecular Weight	388.89 g/mol	
Solubility in DMSO	11 mg/mL (28.28 mM)	_
Recommended Stock Concentration	10 mM	-
Appearance	Colorless liquid	

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **ML-180** in DMSO.

3.1. Materials and Equipment

- **ML-180** powder (Purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance (accurate to 0.1 mg)
- Microcentrifuge tubes or amber glass vials
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

3.2. Safety Precautions

 Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.



- Handle **ML-180** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- 3.3. Step-by-Step Procedure
- Calculate the required mass of ML-180:
 - To prepare a 10 mM stock solution, the following formula is used:
 - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = 10 mM x 1 mL x 388.89 g/mol / 1000 = 3.89 mg
- Weigh the ML-180 powder:
 - Carefully weigh out the calculated mass of ML-180 powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the tube or vial containing the ML-180 powder. For the example above, add 1 mL of DMSO.
- Dissolve the ML-180:
 - Cap the tube or vial securely and vortex the solution until the ML-180 powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles.
 - If the compound does not readily dissolve, sonication for a few minutes is recommended to facilitate dissolution.
- Storage:



 Store the 10 mM ML-180 stock solution in tightly sealed amber vials or microcentrifuge tubes at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

3.4. Preparation of Working Solutions

- To prepare a working solution for cell-based assays, the 10 mM stock solution can be further diluted with cell culture medium.
- It is recommended to first perform a serial dilution in DMSO to create an intermediate stock before the final dilution in the aqueous medium to prevent precipitation of the compound.

Diagrams



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Caption: Workflow for preparing **ML-180** stock solution.

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